

An In-depth Technical Guide to Ophiobolin D: Structure and Stereochemistry

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Compound of Interest

Compound Name: *Ophiobolin D*

Cat. No.: B104204

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Introduction

Ophiobolins are a class of sesterterpenoids, natural products derived from five isoprene units, that are produced by various fungal species, primarily from the genera *Bipolaris* and *Aspergillus*.^[1] These compounds are characterized by a distinctive 5-8-5 tricyclic carbon skeleton.^[1] The ophiobolin family has garnered significant interest within the scientific community due to a wide spectrum of biological activities, including phytotoxic, antimicrobial, nematocidal, and cytotoxic effects.^[1]

This technical guide focuses on **Ophiobolin D**, a less common member of this family. It is important to note that **Ophiobolin D** appears to be an unstable molecule, and much of the definitive structural information available in the literature pertains to a stable, rearranged derivative. This document will primarily detail the structure and properties of this well-characterized derivative, while also providing general context for the broader ophiobolin class.

Chemical Structure and Stereochemistry of the Ophiobolin D Derivative

The structure of the native **Ophiobolin D** has not been fully elucidated with modern spectroscopic techniques, likely due to its instability. However, a stable derivative, formed through transannular cyclization, has been isolated and its structure and stereochemistry were

confirmed by single-crystal X-ray diffraction studies.^[2] This derivative, referred to as dehydro-**ophiobolin D**, possesses a novel and complex ring system composed of four fused five-membered rings, a departure from the typical 5-8-5 ophiobolin core.^{[2][3]}

The formation of this unique tetracyclic structure is proposed to occur via an intramolecular Michael attack, where a carbanion formed at C-10 attacks the α,β -unsaturated ketone system within the eight-membered ring.^[2] A key finding from the crystallographic analysis is that all ring junctions in this derivative are cis-fused.^[2]

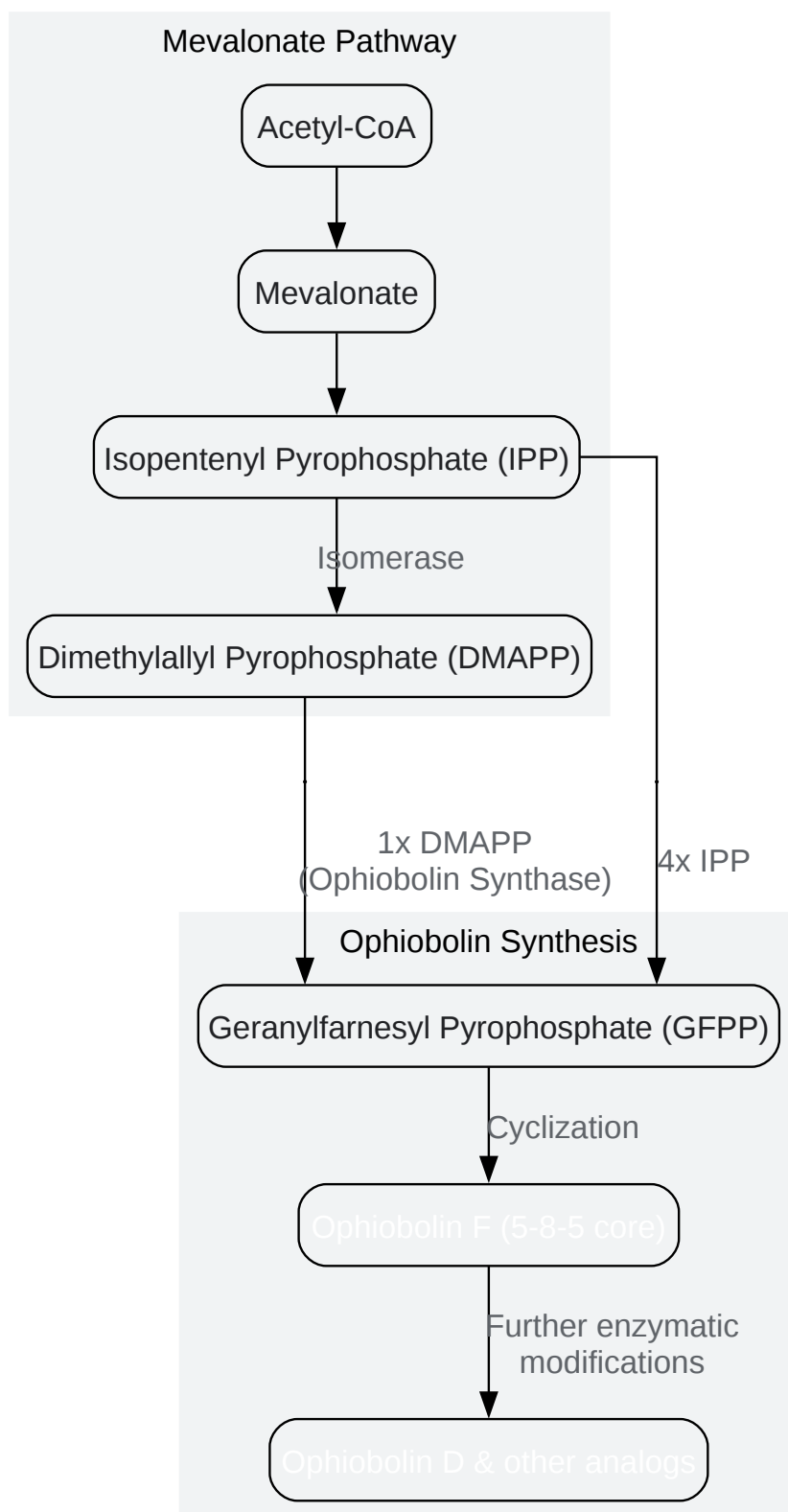
Molecular Formula: $C_{25}H_{34}O_3$ (for the diketone derivative (II) described by Nozoe et al.)

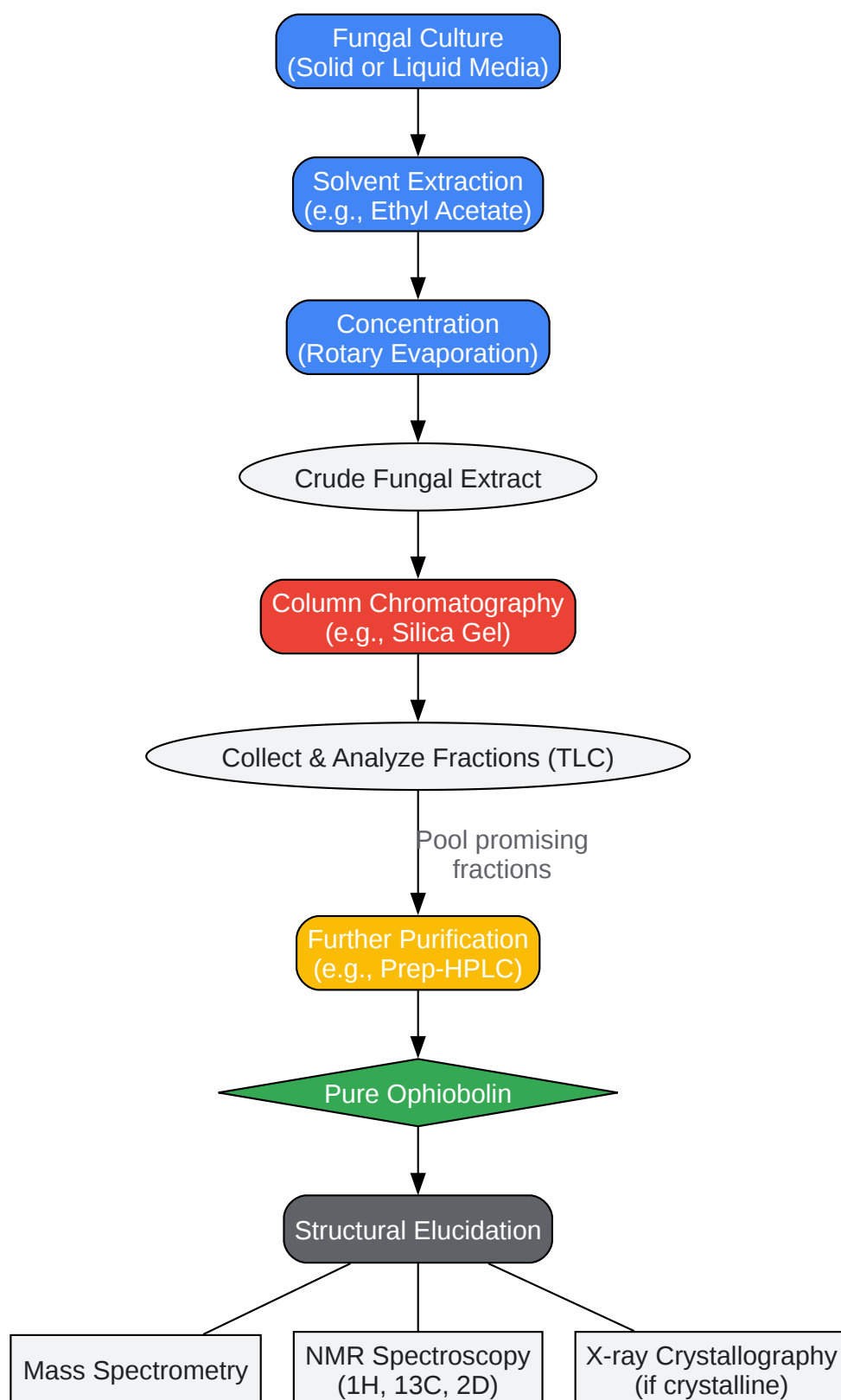
Core Skeleton: Tetracyclic 5-5-5-5 fused ring system.

Below is a representation of the chemical structure of this key **Ophiobolin D** derivative.

Structure of the Characterized Ophiobolin D Derivative

Fig. 1: Structure of the tetracyclic derivative of Ophiobolin D.





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